

Application of Noroxymorphone in Forensic Toxicology Case Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Noroxymorphone**

Cat. No.: **B159341**

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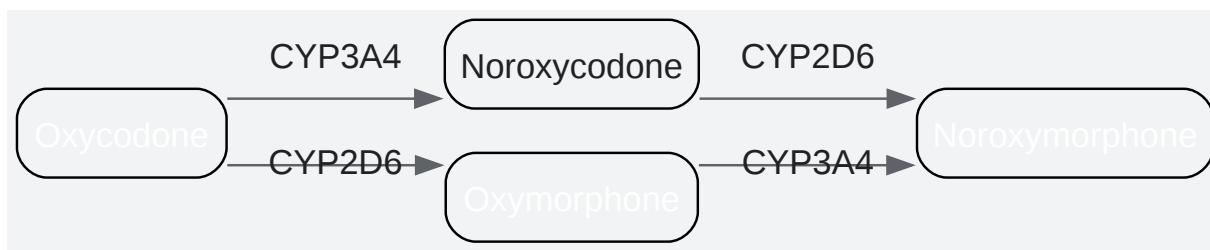
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

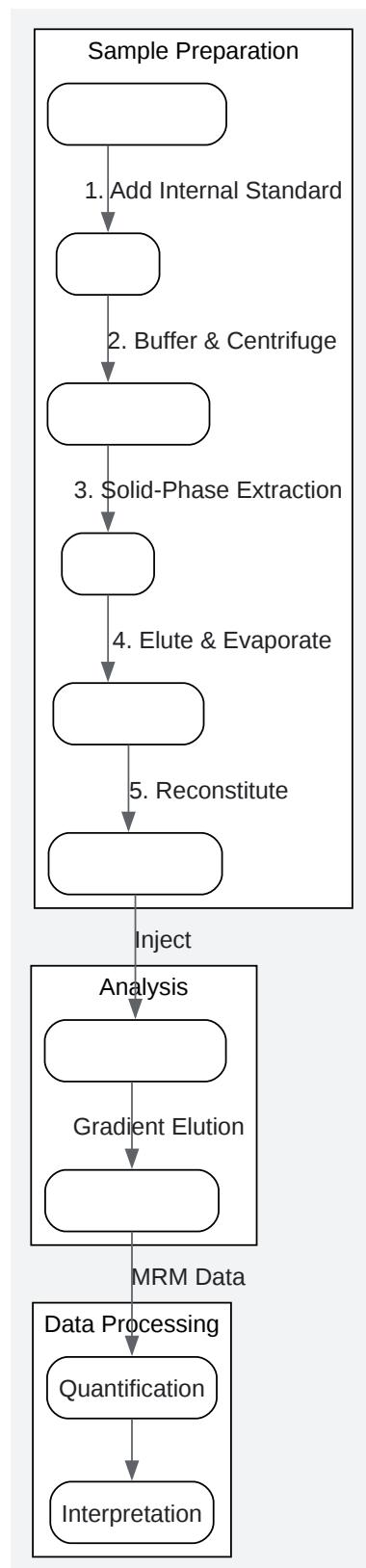
Introduction

Noroxymorphone is a key metabolite of the potent opioid analgesic oxymorphone and a minor metabolite of oxycodone.^{[1][2][3]} Its detection and quantification in biological specimens are of significant importance in forensic toxicology to aid in the interpretation of opioid use, abuse, and intoxication. These application notes provide a comprehensive overview of the role of **noroxymorphone** in forensic case analysis, including its metabolic pathway, analytical methodologies for its detection, and interpretation of its concentrations in various biological matrices.

Metabolic Pathway of Oxymorphone and Oxycodone

Understanding the metabolic pathways leading to the formation of **noroxymorphone** is crucial for the correct interpretation of toxicological findings. Oxymorphone is primarily metabolized via N-demethylation by the cytochrome P450 enzyme CYP3A4 to form **noroxymorphone**.^{[1][4]} Oxycodone is metabolized through two main pathways: N-demethylation by CYP3A4 to noroxycodone and O-demethylation by CYP2D6 to oxymorphone.^{[1][2][5]} Both noroxycodone and oxymorphone can be further metabolized to **noroxymorphone**.^[1]



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- To cite this document: BenchChem. [Application of Noroxymorphone in Forensic Toxicology Case Analysis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b159341#application-of-noroxymorphone-in-forensic-toxicology-case-analysis>

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